

Preparing a BGG463 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: BGG463

Cat. No.: B609687

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Introduction

BGG463 is a potent, ATP-competitive inhibitor of Abl kinases, including the wild-type BCR-Abl, the c-Abl-T334I mutant, and the clinically significant T315I mutant of BCR-Abl, which confers resistance to many first and second-generation tyrosine kinase inhibitors used in the treatment of Chronic Myeloid Leukemia (CML).^{[1][2]} The ability of **BGG463** to inhibit the T315I mutant makes it a valuable tool for research into overcoming drug resistance in CML and related malignancies. Proper preparation and storage of **BGG463** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation of a **BGG463** stock solution in dimethyl sulfoxide (DMSO), along with relevant technical data and safety information.

Physicochemical and Biological Properties of BGG463

A summary of the key properties of **BGG463** is provided in the table below for easy reference.

Property	Value	Reference
Synonyms	K 0859, NVP-BGG463	[1]
Molecular Formula	C ₃₀ H ₂₉ F ₃ N ₆ O ₃	[1]
Molecular Weight	578.58 g/mol	[1]
CAS Number	890129-26-7	[1]
Appearance	Solid	[2]
Solubility	Soluble in DMSO	[2]
Purity	≥95% (HPLC)	[2]
Mechanism of Action	Inhibits c-ABL-T334I, BCR-ABL, and BCR-ABL-T315I variants	[1][2]
IC ₅₀ Values	c-ABL-T334I: 0.25 μM BCR-ABL: 0.09 μM BCR-ABL-T315I: 0.590 μM	[1][2]

Experimental Protocols

Materials

- **BGG463** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile, nuclease-free pipette tips

Protocol for Preparing a 10 mM BGG463 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BGG463** in DMSO. This concentration is a common starting point for in vitro studies and allows for convenient dilution to a wide range of working concentrations.

- Preparation:
 - Bring the **BGG463** powder and DMSO to room temperature before use.
 - Perform all steps in a clean, dry environment, preferably within a chemical fume hood, to minimize contamination and exposure.
 - Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Weighing **BGG463**:
 - Tare a sterile, amber or opaque microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **BGG463** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.79 mg of **BGG463** (Molecular Weight = 578.58 g/mol).
 - Calculation: $(10 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (1 \text{ mL}) * (578.58 \text{ g/mol}) * (1000 \text{ mg/g}) = 5.79 \text{ mg}$
- Dissolving in DMSO:
 - Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed **BGG463**. For the example above, add 1 mL of DMSO.
 - Tightly cap the tube and vortex thoroughly until the **BGG463** powder is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the **BGG463** stock solution into smaller, single-use volumes in sterile, amber or opaque microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, place the aliquots at -20°C or -80°C. A stock solution of **BGG463** in DMSO, when stored properly, should be stable for at least 6 months at -80°C and for 1 month at -20°C.^[1] The solid compound is stable for at least 2 years when stored at -20°C.^[2]

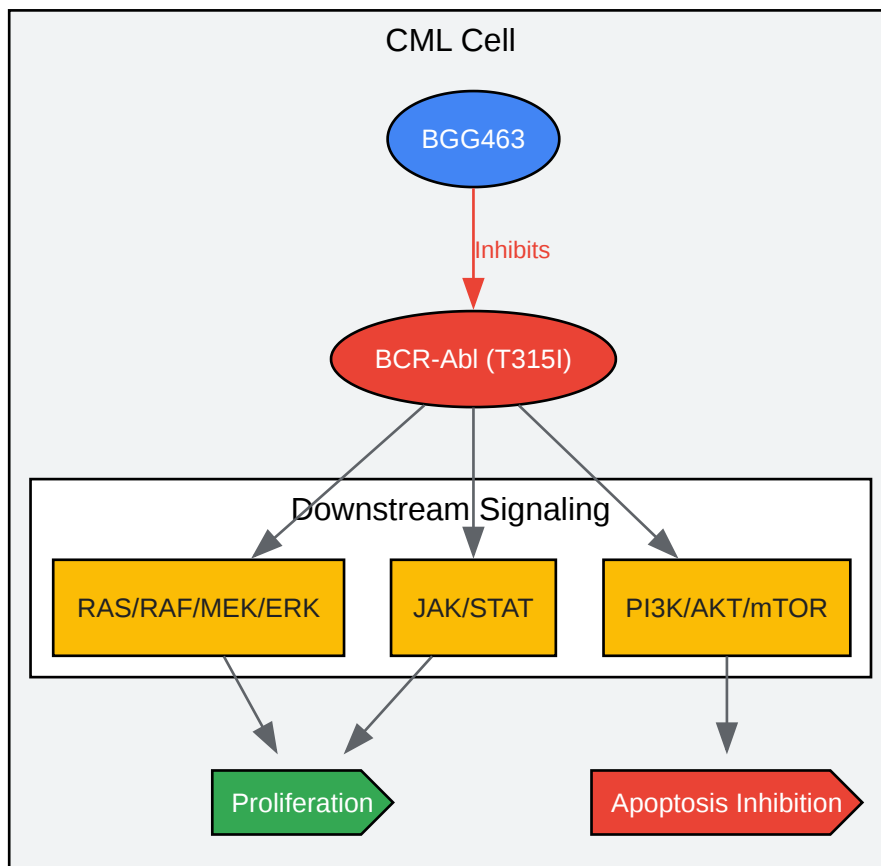
Preparation of Working Solutions

To prepare a working solution for your experiment, thaw a single aliquot of the 10 mM **BGG463** stock solution at room temperature. Dilute the stock solution to the desired final concentration using your cell culture medium or assay buffer. It is crucial to ensure that the final concentration of DMSO in the working solution is low enough to not affect the cells or the assay. Typically, the final DMSO concentration should be kept below 0.5%.^[1]

Signaling Pathway and Experimental Workflow

BGG463 targets the constitutively active BCR-Abl tyrosine kinase, a hallmark of Chronic Myeloid Leukemia. The fusion protein activates multiple downstream signaling pathways that promote cell proliferation and inhibit apoptosis. **BGG463**'s inhibition of BCR-Abl, including the T315I mutant, blocks these oncogenic signals.

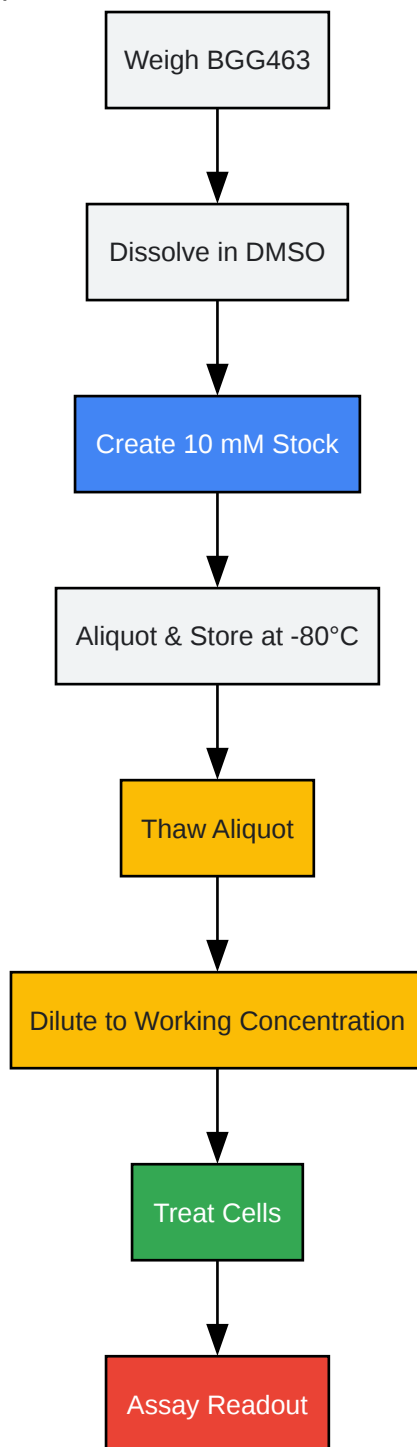
BGG463 Mechanism of Action

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Caption: **BGG463** inhibits the BCR-Abl kinase, blocking downstream signaling pathways.

The following diagram illustrates a typical workflow for preparing and using the **BGG463** stock solution in a cell-based assay.

Experimental Workflow for BGG463

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Caption: Workflow for preparing and using **BGG463** stock solution.

Safety and Handling

- **BGG463**: The toxicological properties of **BGG463** have not been thoroughly investigated. It should be handled with care as a potentially hazardous substance. Avoid inhalation, ingestion, and contact with skin and eyes.
- **DMSO**: DMSO is a powerful solvent that can readily penetrate the skin, potentially carrying dissolved substances with it. It is important to wear appropriate chemical-resistant gloves (butyl rubber, neoprene, or thick latex gloves are recommended over nitrile gloves for prolonged contact). DMSO is also combustible and should be kept away from open flames and high heat.

Conclusion

This application note provides a comprehensive guide for the preparation of a **BGG463** stock solution in DMSO for use in research and drug development. Adherence to this protocol will help ensure the consistency and reliability of experimental results. Always follow standard laboratory safety procedures when handling **BGG463** and DMSO.

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References

- 1. BGG463 | CAS 890129-26-7 | TargetMol | Biomol.com [biomol.com]
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